

# 3-Methoxybutan-1-ol molecular weight and formula

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## Compound of Interest

Compound Name: 3-Methoxybutan-1-ol

Cat. No.: B165606

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## In-Depth Technical Guide: 3-Methoxybutan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **3-Methoxybutan-1-ol**, a compound of interest in various scientific and industrial applications, including its use as a solvent for paints, pharmaceuticals, and cosmetics.<sup>[1]</sup>

## Physicochemical Data Summary

The following table summarizes the key quantitative data for **3-Methoxybutan-1-ol**.

Property	Value	Source
Molecular Formula	C5H12O2	[2][3]
Molecular Weight	104.15 g/mol	[1][2]
CAS Number	2517-43-3	[1][3]
Appearance	Colorless liquid	[1]
Density	0.92 g/cm <sup>3</sup>	[1]
Boiling Point	161 °C	[1]
Melting Point	-85 °C	[1][4]
Flash Point	117.00 °F (47.00 °C)	[3]
Water Solubility	Miscible	[1]
Refractive Index	1.416 (at 20 °C)	[1]

## Experimental Protocols

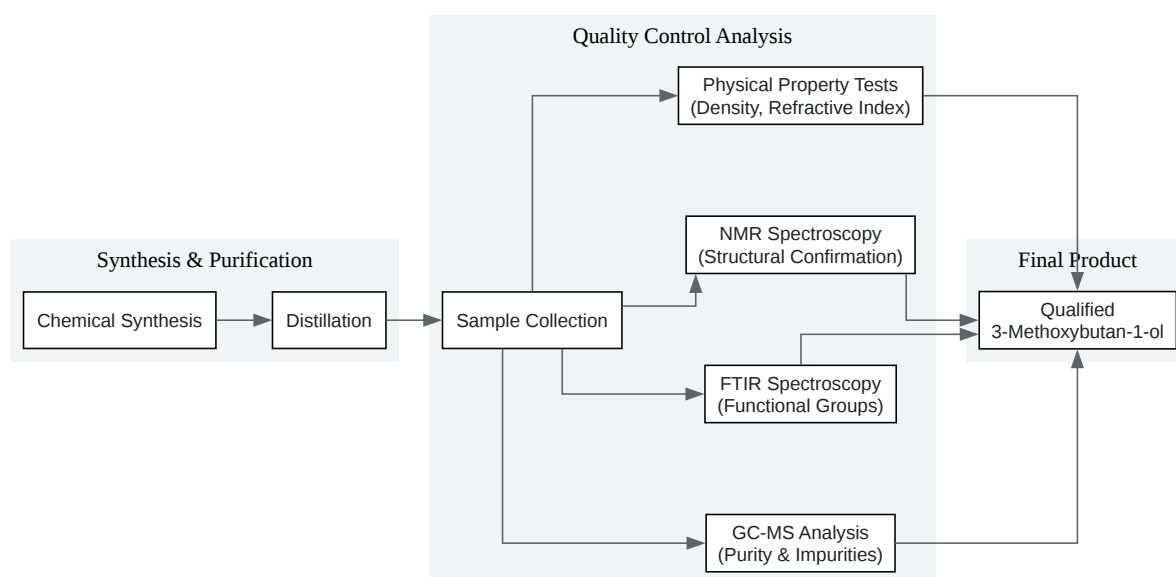
### Synthesis of 3-Methoxybutan-1-ol

A common method for the synthesis of **3-Methoxybutan-1-ol** is the reduction of 3-methoxybutanal with hydrogen.[1] This process typically involves the following steps:

- **Hydrogenation Setup:** A high-pressure reactor is charged with 3-methoxybutanal and a suitable catalyst, such as Raney nickel or a palladium-based catalyst.
- **Reaction Conditions:** The reactor is pressurized with hydrogen gas, and the mixture is heated. The precise temperature and pressure are optimized to ensure efficient conversion and minimize side reactions.
- **Monitoring:** The reaction progress is monitored by techniques such as gas chromatography (GC) to determine the consumption of the starting material and the formation of the product.
- **Work-up:** Once the reaction is complete, the catalyst is filtered off. The crude product is then purified, typically by distillation, to yield pure **3-Methoxybutan-1-ol**.

## Logical Workflow

The following diagram illustrates a generalized workflow for the quality control analysis of synthesized **3-Methoxybutan-1-ol**.



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Caption: Quality Control Workflow for **3-Methoxybutan-1-ol**.

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## References

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